

SCH772984 TFA: Technical Profile and Experimental Application Guide

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Compound of Interest

Compound Name: SCH772984 TFA

Cat. No.: B1573893

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Executive Summary

SCH772984 TFA (Trifluoroacetate salt) is a potent, highly selective, bioavailable small-molecule inhibitor of ERK1 and ERK2 (Extracellular Signal-Regulated Kinases). Unlike first-generation ERK inhibitors (e.g., Ulixertinib/BVD-523) which are purely catalytic, SCH772984 operates via a dual mechanism: it competes with ATP to inhibit catalytic activity and induces a conformational change that prevents MEK-mediated phosphorylation of ERK.

This unique mechanism prevents the "pathway reactivation" often seen with other inhibitors, where feedback loops lead to hyper-phosphorylation of ERK. Consequently, SCH772984 is a critical tool for researching resistance mechanisms in BRAF- and RAS-mutant melanomas, pancreatic ductal adenocarcinomas (PDAC), and colorectal cancers.

Chemical & Pharmacological Profile

To ensure experimental reproducibility, accurate molarity calculations are vital. Researchers must distinguish between the free base and the TFA salt form provided by vendors.

Parameter	Specification
Compound Name	SCH772984 (TFA Salt)
Synonyms	SCH-772984; 1-(1-(2-(5-((2-aminopyridin-4-yl)amino)-1H-indazol-1-yl)acetyl)piperidin-4-yl)-3-(pyridin-4-yl)urea
CAS Number	942183-80-4 (Free base)
Molecular Formula	C ₃₃ H ₃₃ N ₉ O ₂ (Free Base)
Molecular Weight	587.67 g/mol (Free Base) Note: TFA salt MW varies by stoichiometry (typically +114.02 per TFA molecule). [1] Check CoA.
Target	ERK1 (IC ₅₀ = 4 nM), ERK2 (IC ₅₀ = 1 nM)
Solubility	DMSO: ≥ 25 mg/mL (warmed). [2] Insoluble in water.
Primary Use	Overcoming acquired resistance to BRAF/MEK inhibitors.

Mechanism of Action (MoA): The "Dual-Inhibition" Advantage

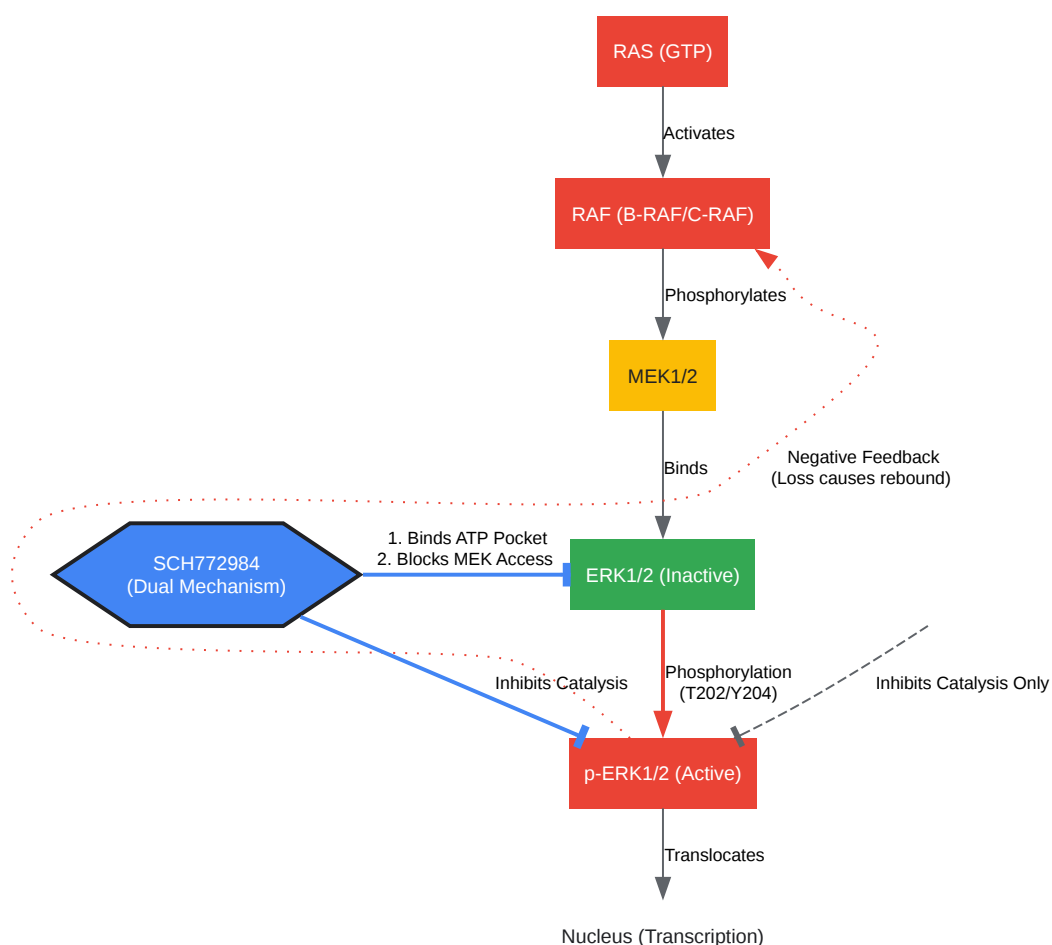
Standard ATP-competitive ERK inhibitors (e.g., GDC-0994) inhibit the kinase activity of ERK but often cause a paradoxical increase in ERK phosphorylation (pERK) due to the loss of negative feedback loops on upstream kinases (RAF/MEK). This accumulation of pERK can eventually overwhelm the inhibitor.

SCH772984 is distinct because:

- **Catalytic Inhibition:** It binds the ATP pocket, blocking substrate phosphorylation (e.g., RSK, Elk-1).
- **Activation Loop Blockade:** It stabilizes ERK in a conformation that is inaccessible to MEK. This prevents MEK from phosphorylating ERK at the T202/Y204 activation sites.[\[3\]](#)

Result: Treatment with SCH772984 leads to a decrease in both total pERK levels and downstream substrate phosphorylation, preventing nuclear translocation.

Visualization: MAPK Signaling & Intervention Logic



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Figure 1: Mechanism of Action. Unlike standard inhibitors that only block catalysis (often leading to pERK accumulation via feedback loss), SCH772984 blocks the activation step itself,

silencing the pathway completely.[4]

Experimental Protocols

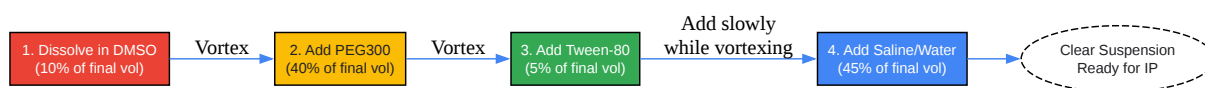
A. Preparation & Solubilization (Critical for In Vivo)

The TFA salt improves stability but requires specific handling to prevent precipitation in aqueous buffers.

In Vitro Stock (Cell Culture):

- Dissolve powder in 100% DMSO to 10 mM or 25 mg/mL.
- Warm to 37°C or sonicate if turbidity persists.
- Store aliquots at -80°C (stable for 6 months). Avoid freeze-thaw cycles.

In Vivo Formulation (IP Injection): Target Concentration: 0.5 - 1.0 mg/mL. Stability: Prepare fresh daily.



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Figure 2: Step-by-step cosolvent addition protocol. Order of addition is critical to prevent precipitation.

B. Cell Viability Assay (IC₅₀ Determination)

- Cell Lines: A375 (Melanoma), HCT116 (CRC), MiaPaCa-2 (Pancreatic).
- Seeding: 2,000–4,000 cells/well in 96-well plates.
- Treatment:
 - Allow cells to adhere (24h).[5]

- Perform 9-point serial dilution of SCH772984 (Range: 1 nM to 10 μ M).
- Incubate for 72–96 hours.
- Readout: CellTiter-Glo or MTT.
- Expected Results:
 - BRAF-mutant (V600E) IC₅₀: < 10 nM.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - KRAS-mutant IC₅₀: 10–100 nM.

C. Western Blot Validation (Biomarker Check)

To verify SCH772984 activity versus other ERK inhibitors, assess the following markers after 2–4 hours of treatment:

Target	Antibody	Expected Change (SCH772984)	Expected Change (Other ERK Inhibitors)
p-ERK1/2	Thr202/Tyr204	Decrease (↓)	Increase (↑) or No Change
p-RSK	Ser380	Decrease (↓)	Decrease (↓)
DUSP6	Total Protein	Decrease (↓)	Decrease (↓)

Note: The decrease in p-ERK1/2 is the hallmark signature of SCH772984's dual mechanism.

Safety & Handling (MSDS Highlights)

- Hazard Class: Acute Toxicant.
- Handling: Use in a Biosafety Level 2 (BSL-2) hood. Wear nitrile gloves and eye protection.
- Storage:
 - Powder: -20°C (3 years).[\[2\]](#)[\[5\]](#)

- In Solvent (DMSO): -80°C (6 months).
- First Aid: In case of skin contact, wash with PEG 400 followed by soap and water (lipophilic compound).

References

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